

Proper Disposal of 3-Ethynylaniline: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 3-Ethynylaniline

Cat. No.: B136080

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Disclaimer: This document provides guidance on the proper disposal of **3-Ethynylaniline**. All procedures must be conducted in strict accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific requirements.

3-Ethynylaniline is a hazardous chemical requiring careful handling and disposal to ensure personnel safety and environmental protection.^{[1][2]} It is a flammable liquid and vapor, harmful if swallowed or in contact with skin, and can cause serious skin and eye irritation.^[2] It may also cause respiratory irritation and is harmful to aquatic life with long-term effects.^{[1][2]}

Key Safety and Hazard Information

Proper handling and storage are crucial to mitigate the risks associated with **3-Ethynylaniline**. Always work in a well-ventilated area, preferably a chemical fume hood, and wear appropriate personal protective equipment (PPE).^{[3][4]}

Property	Value	Source
Flash Point	59 °C (138.2 °F) - closed cup	
Storage Temperature	2-8°C	[4]
Hazard Classifications	Flammable Liquid 3, Skin Irritant 2, Eye Irritant 2, STOT SE 3	
UN Number	1993	[1][5]

Experimental Protocol: Waste Disposal Procedure

This protocol outlines the step-by-step methodology for the safe disposal of **3-Ethynylaniline** waste.

1. Personal Protective Equipment (PPE) and Preparation:

- Before handling waste, ensure you are wearing the following PPE:
 - Chemical-resistant gloves (e.g., nitrile).[2][3]
 - Safety goggles or a face shield.[2]
 - A lab coat.[2]
 - Closed-toe shoes.[2]
- Conduct all waste handling within a certified chemical fume hood to prevent inhalation of vapors.[2][4]
- Ensure an emergency eyewash station and safety shower are readily accessible.[2]

2. Waste Segregation and Collection:

- Liquid Waste:

- Collect all liquid waste containing **3-Ethynylaniline** in a designated, properly labeled, and sealed hazardous waste container.[\[2\]](#)
- The container must be compatible with organic solvents and clearly labeled "Hazardous Waste," listing "**3-Ethynylaniline**" and any other chemical constituents.[\[2\]](#)
- Solid Waste:
 - Collect all contaminated solid waste (e.g., gloves, absorbent pads, weighing paper) in a separate, sealed, and clearly labeled hazardous waste container.[\[2\]](#)

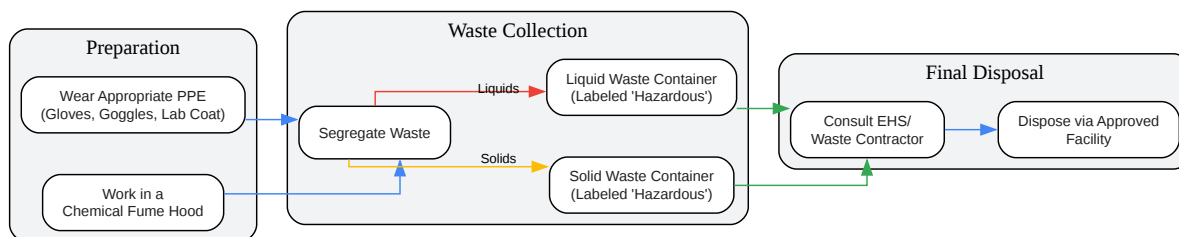
3. Spill Management:

- In case of a spill, evacuate personnel from the immediate area.
- Remove all sources of ignition.[\[2\]](#)[\[3\]](#)
- Ventilate the area.
- Use non-sparking tools for cleanup.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Absorb the spill with an inert material (e.g., vermiculite, dry sand) and place it in a sealed container for disposal.
- Do not allow spill runoff to enter drains or waterways.[\[2\]](#)[\[4\]](#)

4. Final Disposal:

- Dispose of contents and containers to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[\[3\]](#)
- Consult your institution's EHS department or a licensed waste disposal contractor for final disposal procedures.[\[1\]](#)
- Do not dispose of **3-Ethynylaniline** down the drain.
- Puncture containers to prevent re-use before landfill disposal if authorized.[\[1\]](#)

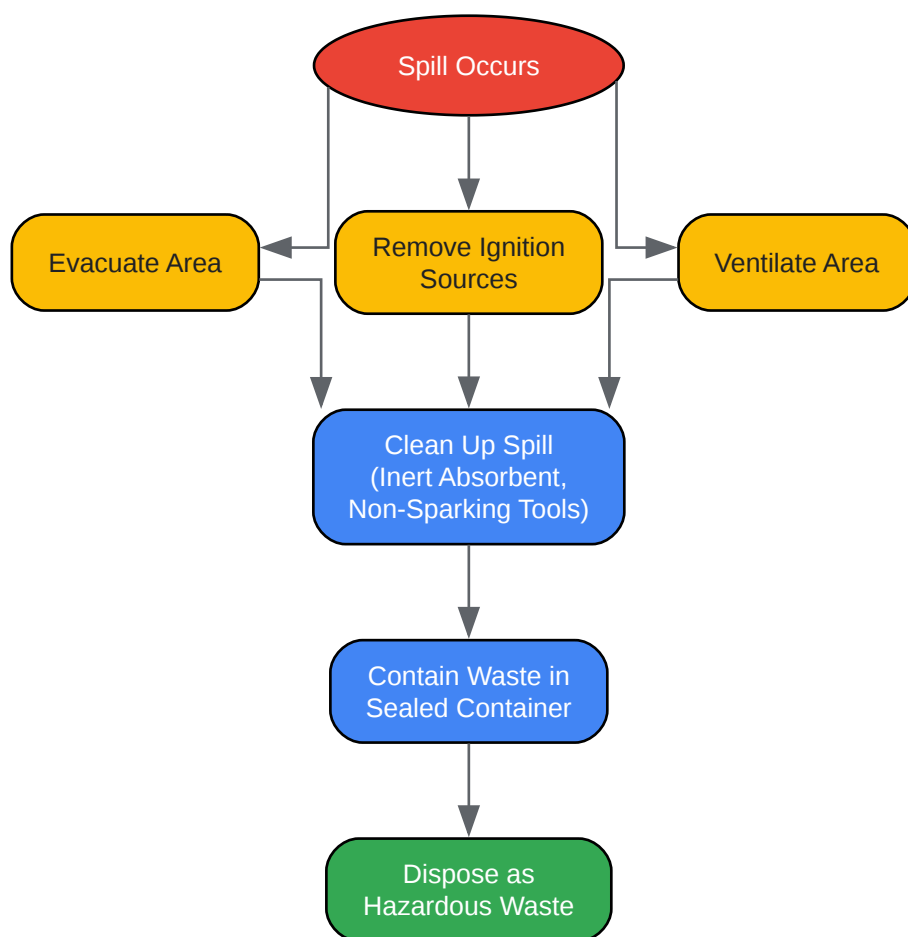
Workflow for 3-Ethynylaniline Waste Disposal



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Caption: Workflow for the safe collection and disposal of **3-Ethynylaniline** waste.

Spill Response Logic



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Caption: Decision-making process for responding to a **3-Ethynylaniline** spill.

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